

2-(Trifluoroacetyl)cyclohexanone CAS number

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Compound of Interest

Compound Name: 2-(Trifluoroacetyl)cyclohexanone

CAS No.: 387-89-3

Cat. No.: B1295875

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An In-Depth Technical Guide to **2-(Trifluoroacetyl)cyclohexanone** (CAS No. 387-89-3) for Researchers and Drug Development Professionals

Introduction

2-(Trifluoroacetyl)cyclohexanone is a fluorinated β -dicarbonyl compound of significant interest in synthetic and medicinal chemistry. The incorporation of a trifluoroacetyl group into organic molecules can impart unique properties, such as enhanced metabolic stability, increased binding affinity to biological targets, and altered lipophilicity, making its derivatives valuable building blocks in drug discovery.^{[1][2]} This guide provides a comprehensive technical overview of **2-(Trifluoroacetyl)cyclohexanone**, covering its synthesis, purification, characterization, and applications, with a focus on providing practical insights for researchers, scientists, and drug development professionals. The CAS number for this compound is 387-89-3.

Physicochemical Properties

A summary of the key physicochemical properties of **2-(Trifluoroacetyl)cyclohexanone** is provided in the table below.

Property	Value
CAS Number	387-89-3
Molecular Formula	C ₈ H ₉ F ₃ O ₂
Molecular Weight	194.15 g/mol
Appearance	Colorless to pale yellow liquid
Purity	Typically ≥95%

Synthesis of 2-(Trifluoroacetyl)cyclohexanone

Core Synthetic Pathway: The Claisen Condensation

The most direct and widely employed method for the synthesis of **2-(Trifluoroacetyl)cyclohexanone** is the mixed Claisen condensation.^{[3][4]} This robust carbon-carbon bond-forming reaction occurs between a ketone (cyclohexanone) and a trifluoroacetate ester, such as ethyl trifluoroacetate, in the presence of a strong base.^[5]

Mechanistic Rationale

The reaction is initiated by the deprotonation of the α-carbon of cyclohexanone by a strong base, typically a sodium alkoxide like sodium ethoxide, to form a nucleophilic enolate. This enolate then attacks the electrophilic carbonyl carbon of the trifluoroacetate ester. The resulting tetrahedral intermediate subsequently collapses, eliminating the ethoxide leaving group to yield the β-diketone. The reaction is driven to completion by the deprotonation of the acidic proton between the two carbonyl groups of the product, forming a stable enolate. An acidic workup is then required to protonate this enolate and afford the final product.^[4]

Detailed Experimental Protocol

The following protocol is a representative procedure for the synthesis of **2-(Trifluoroacetyl)cyclohexanone** based on established Claisen condensation methodologies.^{[5][6]}

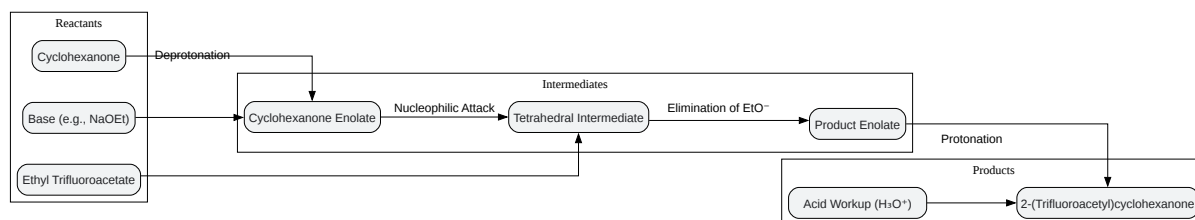
Materials:

- Cyclohexanone

- Ethyl trifluoroacetate
- Sodium ethoxide (NaOEt) or Sodium hydride (NaH)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Hydrochloric acid (HCl) or Sulfuric acid (H₂SO₄) (e.g., 3 M)
- Standard laboratory glassware (round-bottom flask, reflux condenser, dropping funnel, etc.)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under an inert atmosphere, suspend sodium ethoxide (1.1 equivalents) in anhydrous diethyl ether.
- **Addition of Reactants:** To the stirred suspension, add a solution of cyclohexanone (1.0 equivalent) and ethyl trifluoroacetate (1.1 equivalents) in anhydrous diethyl ether dropwise from the dropping funnel at a rate that maintains a gentle reflux.
- **Reaction:** After the addition is complete, continue to stir the reaction mixture at reflux for an additional 2-4 hours, or until the reaction is complete as monitored by TLC or GC.
- **Work-up:** Cool the reaction mixture to room temperature and then pour it into a beaker containing ice and a slight excess of dilute hydrochloric acid or sulfuric acid to neutralize the base and protonate the product.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether (3 x 50 mL). Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate (Na₂SO₄).
- **Solvent Removal:** Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.



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Caption: Claisen condensation synthesis of **2-(Trifluoroacetyl)cyclohexanone**.

Purification of 2-(Trifluoroacetyl)cyclohexanone

Post-Synthesis Work-up and Purification Strategy

The crude product obtained after the initial work-up may contain unreacted starting materials and side products. Purification is typically achieved by vacuum distillation.[7] For smaller scales or for achieving higher purity, column chromatography on silica gel can also be employed.[8]

Detailed Purification Protocol (Vacuum Distillation)

- **Apparatus Setup:** Assemble a vacuum distillation apparatus using a short-path distillation head.
- **Distillation:** Transfer the crude product to the distillation flask. Apply vacuum and gently heat the flask. Collect the fraction corresponding to the boiling point of **2-(Trifluoroacetyl)cyclohexanone**. The exact boiling point will depend on the applied pressure.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **2-(Trifluoroacetyl)cyclohexanone**. The compound exists as a mixture of keto and enol tautomers, which will be reflected in the NMR spectra.[\[1\]](#)[\[9\]](#)

Nucleus	Expected Chemical Shift (δ)	Multiplicity	Assignment
^1H NMR	1.6 - 2.5 ppm	m	Cyclohexane ring protons
~13-15 ppm	br s	Enolic OH (if present)	
^{13}C NMR	20 - 45 ppm	Cyclohexane ring carbons	
~117 ppm (q)	q	-CF ₃	
~190 - 205 ppm	Carbonyl carbons		
^{19}F NMR	-70 to -80 ppm	s	-CF ₃

Note: The exact chemical shifts can vary depending on the solvent and the keto-enol equilibrium.[\[10\]](#)[\[11\]](#)

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the carbonyl groups and the C-F bonds. The presence of the enol form will also give rise to a broad O-H stretching band.[\[12\]](#)[\[13\]](#)

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3400-2500	Broad	O-H stretch (enol)
~1710-1740	Strong	C=O stretch (keto)
~1600-1650	Strong	C=O stretch (enone)
~1100-1300	Strong	C-F stretch

Mass Spectrometry (MS)

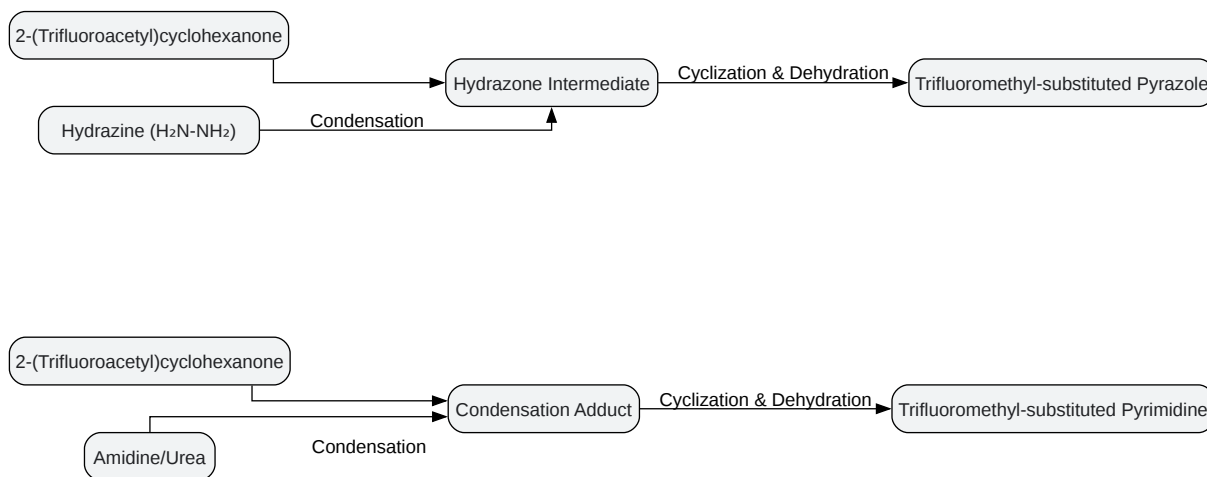
Electron ionization mass spectrometry (EI-MS) will likely show a molecular ion peak (M⁺) at m/z 194. The fragmentation pattern is expected to be dominated by the loss of the trifluoroacetyl group and other characteristic cleavages of the cyclohexanone ring.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Applications as a Versatile Building Block in Heterocyclic Chemistry

2-(Trifluoroacetyl)cyclohexanone is a valuable precursor for the synthesis of various heterocyclic compounds, particularly pyrazoles and pyrimidines, which are privileged scaffolds in medicinal chemistry.[\[18\]](#)[\[19\]](#)

Synthesis of Pyrazole Derivatives

The reaction of **2-(Trifluoroacetyl)cyclohexanone** with hydrazine or its derivatives provides a straightforward route to trifluoromethyl-substituted pyrazoles.[\[18\]](#)[\[20\]](#) The reaction proceeds via a condensation reaction followed by cyclization.



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Caption: Synthesis of pyrimidine derivatives from **2-(Trifluoroacetyl)cyclohexanone**.

Significance in Drug Discovery and Medicinal Chemistry

The Role of Fluorinated Motifs

The introduction of fluorine atoms or trifluoromethyl groups into drug candidates is a common strategy in medicinal chemistry to modulate their pharmacokinetic and pharmacodynamic properties. [1][2][21] The high electronegativity and small size of fluorine can lead to improved metabolic stability, enhanced binding to target proteins, and increased lipophilicity, which can improve cell membrane permeability.

Potential as a Scaffold for Bioactive Molecules

2-(Trifluoroacetyl)cyclohexanone serves as a versatile starting material for the synthesis of a wide range of compounds with potential biological activity. [22][23][24] The ability to readily form heterocyclic structures like pyrazoles and pyrimidines, which are core components of many approved drugs, makes this compound particularly valuable for lead generation and optimization in drug discovery programs. [20][25][26]

Safety, Handling, and Disposal

Hazard Assessment

While a specific, comprehensive safety data sheet for **2-(Trifluoroacetyl)cyclohexanone** is not readily available in all public databases, it should be handled with the caution appropriate for fluorinated β -dicarbonyl compounds. These compounds may be harmful if swallowed, in contact with skin, or if inhaled, and may cause skin and eye irritation. [2][27]

Recommended Handling Procedures

- Engineering Controls: All manipulations should be carried out in a well-ventilated fume hood.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile or neoprene).
- General Hygiene: Avoid inhalation of vapors and contact with skin and eyes. Wash hands thoroughly after handling.

Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and bases. [28]* Disposal: Dispose of waste in accordance with local, state, and federal regulations. Halogenated organic waste should be collected in a designated, properly labeled container. [27][29]

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